

# Technical Support Center: Managing Isopropyl Methanesulfonate (IPMS) Waste and Disposal

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## Compound of Interest

Compound Name: *Isopropyl methanesulfonate*

Cat. No.: B049304

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe management and disposal of **Isopropyl methanesulfonate (IPMS)** waste. Please consult your institution's Environmental Health and Safety (EHS) department for specific protocols and compliance with local, state, and federal regulations.

## Frequently Asked Questions (FAQs)

### 1. What is **Isopropyl methanesulfonate** (IPMS) and what are its primary hazards?

**Isopropyl methanesulfonate** (IPMS), also known as isopropyl mesylate, is an alkylating agent.<sup>[1]</sup> It is a clear, colorless liquid.<sup>[1][2]</sup> The primary hazards associated with IPMS include:

- Corrosivity: It causes severe skin burns and eye damage.<sup>[1][3][4]</sup>
- Toxicity: It is harmful if swallowed.<sup>[1][3]</sup>
- Carcinogenicity: It is suspected of causing cancer.<sup>[1][3]</sup>
- Mutagenicity: It is suspected of causing genetic defects.<sup>[1][3]</sup>
- Irritation: It causes irritation to the respiratory system.<sup>[2]</sup>

### 2. What personal protective equipment (PPE) should I use when handling IPMS?

Due to its hazardous nature, appropriate personal protective equipment (PPE) is mandatory when handling IPMS. This includes:

- Eye and Face Protection: Chemical safety goggles or a face shield.[2][5]
- Skin Protection: Chemically resistant gloves (e.g., nitrile gloves) and a lab coat.[2][5][6] Appropriate protective clothing should be worn to prevent skin exposure.[2]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][7] If ventilation is inadequate, a respirator may be required.[2][8]

### 3. How should I store IPMS?

IPMS should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2][5][7] It is recommended to keep it refrigerated (below 4°C/39°F).[2][5][7] The container should be kept tightly closed.[2][7][8]

### 4. How do I handle a small spill of IPMS in the lab?

For small spills, follow these general steps, and always consult your institution's specific spill response procedures:

- Evacuate and Alert: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Wear PPE: Put on the appropriate PPE as described above.
- Absorb: Cover the spill with an inert absorbent material like vermiculite, sand, or earth.[2]
- Collect: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.[2][9]
- Decontaminate: Clean the spill area with soap and water, and then wipe it dry.[9]
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.[9][10]

## 5. How should I dispose of IPMS waste?

IPMS waste is considered hazardous and must be disposed of according to federal, state, and local regulations.[2][5]

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste according to EPA guidelines (40 CFR Parts 261.3).[2]
- Collection: Collect IPMS waste in a designated, properly labeled, and sealed container.[11]
- Professional Disposal: Arrange for disposal through your institution's EHS department or a licensed hazardous waste disposal company.[12][13] Incineration is a common method for treating this type of waste.
- Do NOT: Do not dispose of IPMS waste down the drain or in regular trash.[3]

## 6. What should I do in case of accidental exposure to IPMS?

Immediate action is crucial in case of exposure:

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] Seek immediate medical attention.[5]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][5] Seek immediate medical attention.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center and seek immediate medical attention.[5]

## Quantitative Data

Table 1: Physical and Chemical Properties of **Isopropyl Methanesulfonate**

Property	Value	Reference
Molecular Formula	C4H10O3S	<a href="#">[5]</a>
Molecular Weight	138.19 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.1351 g/mL at 25 °C	
Boiling Point	82 °C @ 6 mm Hg	<a href="#">[2]</a>
Flash Point	104 °C (219.2 °F)	<a href="#">[7]</a>
Solubility in Water	5.21 x 10^4 mg/L at 25 °C (estimated)	<a href="#">[8]</a>

Table 2: Toxicological Data

Endpoint	Value	Species	Reference
Oral LD50	287 mg/kg	Wild Bird	<a href="#">[2]</a>
Oral LD50	562 mg/kg	Quail (female)	<a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: Decontamination of a Small IPMS Spill

Objective: To safely clean and decontaminate a small spill of **Isopropyl methanesulfonate** (less than 100 mL) in a laboratory setting.

#### Materials:

- Personal Protective Equipment (PPE): Chemical safety goggles, face shield, chemically resistant gloves, lab coat.
- Spill Kit: Inert absorbent material (vermiculite, sand, or commercial sorbent), two plastic bags, hazardous waste labels, plastic scoop or scraper.

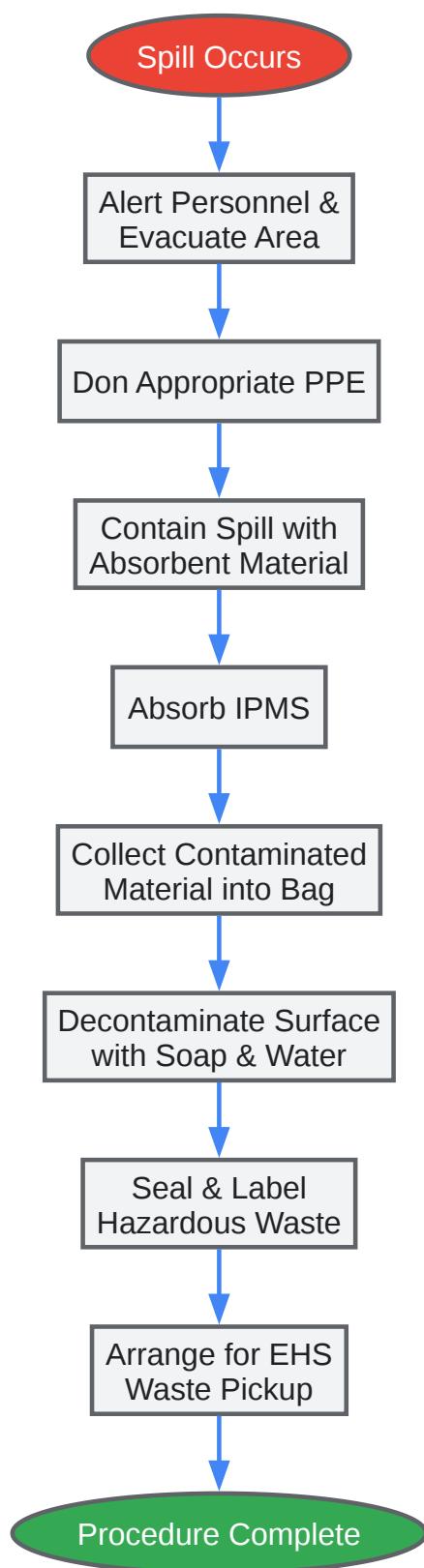
- Decontamination Solution: Mild soap and water solution.
- Paper towels.

Procedure:

- Immediate Response:
  - Alert others in the area and evacuate non-essential personnel.
  - If the spill is outside a fume hood, ensure the area is well-ventilated by opening sashes or windows if safe to do so.
- Don PPE: Put on all required PPE before approaching the spill.
- Containment:
  - If the spill is spreading, create a dike around the spill using absorbent material.
- Absorption:
  - Carefully cover the spill with the inert absorbent material, starting from the outside and working inwards.[\[9\]](#)
  - Allow the absorbent to fully soak up the liquid.
- Collection:
  - Using a plastic scoop or scraper, carefully collect the contaminated absorbent material.
  - Place the material into a heavy-duty plastic bag.[\[9\]](#)
- Decontamination:
  - Wipe the spill area with paper towels soaked in a mild soap and water solution.[\[9\]](#)
  - Place the used paper towels into the same plastic bag.
- Packaging and Labeling:

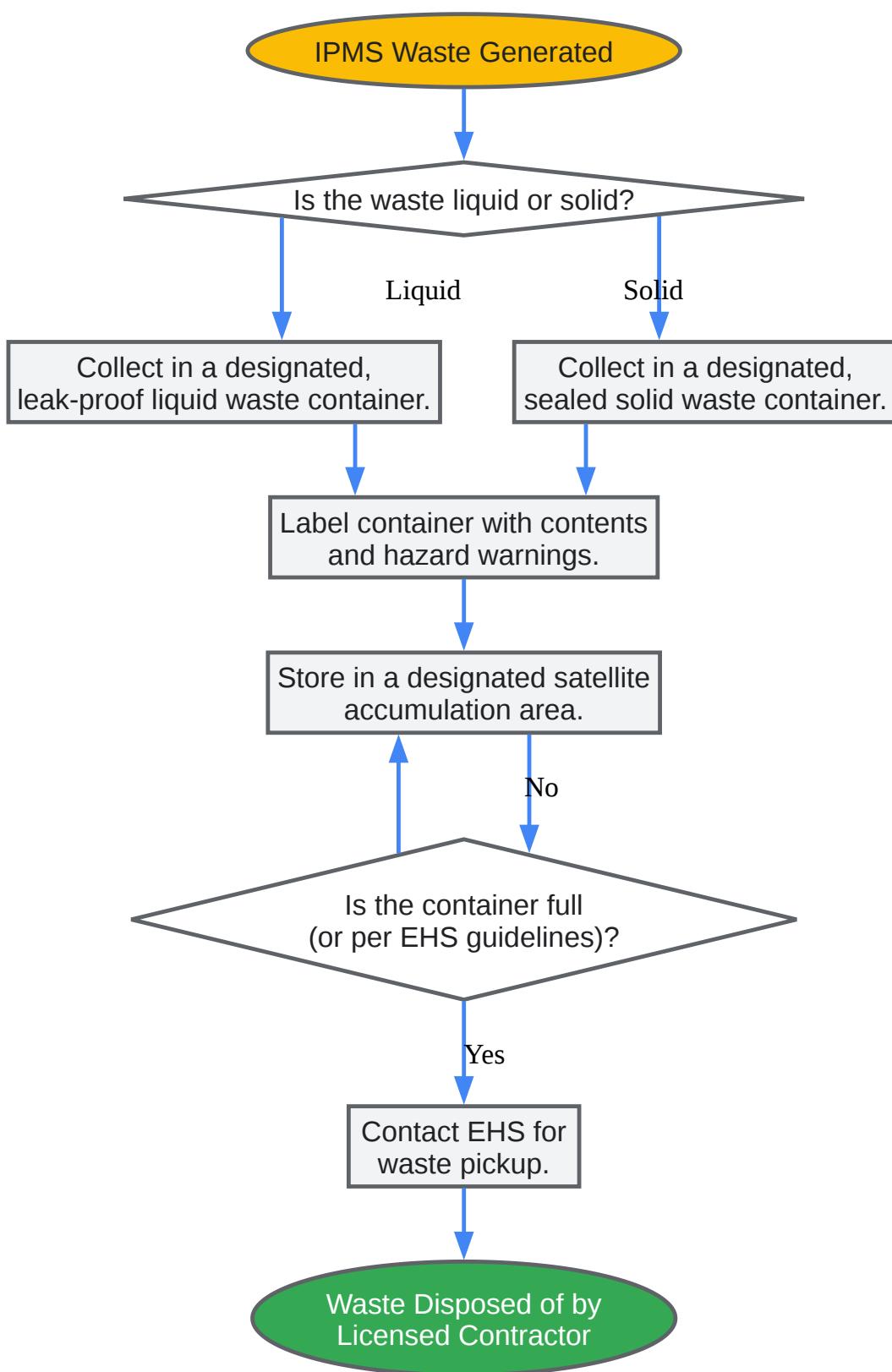
- Seal the plastic bag and place it inside a second plastic bag.[[14](#)]
- Attach a completed hazardous waste label to the outer bag, clearly identifying the contents as "**Isopropyl Methanesulfonate** spill debris".[[9](#)]
- Final Steps:
  - Remove PPE and wash hands thoroughly.
  - Arrange for the disposal of the hazardous waste through your institution's EHS department.

## Visualizations



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Caption: Experimental workflow for IPMS spill cleanup.

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Caption: Decision tree for IPMS waste management.

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